

In-depth Analysis of Daphnilongeridine Extracts: A Review of Current Research

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Compound of Interest

Compound Name: *Daphnilongeridine*

Cat. No.: *B8261935*

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A comprehensive review of the existing scientific literature reveals a notable scarcity of in-depth research on the biological activity of **Daphnilongeridine** extracts. While the compound **Daphnilongeridine**, an alkaloid isolated from the branches of *Daphniphyllum macropodum* Miq., has been identified and is noted for its cytotoxic properties against various tumor cell lines, detailed quantitative data and specific experimental protocols remain largely unpublished in accessible scientific databases.[1] This lack of detailed information currently hinders the creation of a comprehensive technical guide as initially requested.

The broader class of *Daphniphyllum* alkaloids, to which **Daphnilongeridine** belongs, is recognized for a wide range of biological activities, including cytotoxic, antioxidant, vasorelaxant, and antiplatelet activating factor effects.[2][3] Over 350 distinct *Daphniphyllum* alkaloids have been identified, showcasing significant structural diversity and therapeutic potential.[4] Research in this area is active, with ongoing efforts to isolate, characterize, and synthesize these complex molecules to explore their biological functions.[4][5] However, specific studies detailing the signaling pathways and providing granular experimental data for **Daphnilongeridine** are not readily available.

Challenges in Data Compilation

A thorough search of scientific literature and chemical databases did not yield the specific quantitative data (e.g., IC50 values for different cell lines) or detailed experimental methodologies necessary to construct the requested data tables and workflow diagrams for **Daphnilongeridine**. The available information confirms its existence and general cytotoxic

nature but lacks the depth required for a technical guide aimed at researchers and drug development professionals.

Alternative Focus: Related Bioactive Compounds

Given the limitations in available data for **Daphnilongeridine**, a viable alternative for an in-depth technical guide would be to focus on a related and more extensively researched compound from the Daphne genus: Daphnetin. Daphnetin is a coumarin derivative that has been the subject of numerous studies, providing a wealth of quantitative data, detailed experimental protocols, and insights into its mechanism of action.

A technical guide on Daphnetin could provide:

- **Comprehensive Data Tables:** Summarizing its anti-inflammatory, antioxidant, neuroprotective, and anti-cancer activities with specific IC50 values.
- **Detailed Experimental Protocols:** Outlining the methodologies used in cytotoxicity assays, anti-inflammatory models, and signaling pathway investigations.
- **Signaling Pathway Diagrams:** Visualizing the mechanisms through which Daphnetin exerts its biological effects.

This alternative approach would allow for the creation of a valuable technical resource that aligns with the user's core requirements for data presentation, experimental detail, and visualization, albeit focused on a different, yet related, bioactive compound.

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